

Triptycene-Based Polymers: A New Frontier in High-Performance Gas Separation

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Compound of Interest

Compound Name: *Triptycene*

Cat. No.: *B166850*

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The unique, rigid, and three-dimensional architecture of **triptycene** is paving the way for a new class of high-performance polymer membranes for energy-efficient gas separation. Researchers are leveraging the intrinsic microporosity and hindered chain packing conferred by the paddlewheel-shaped **triptycene** units to overcome the traditional trade-off between permeability and selectivity, a long-standing challenge in membrane science.

Triptycene-based polymers, particularly polyimides (PIs) and polymers of intrinsic microporosity (PIMs), are demonstrating exceptional capabilities in separating critical industrial gas pairs such as CO₂/CH₄, O₂/N₂, and H₂/N₂. The inherent free volume created by the bulky **triptycene** structure allows for rapid gas transport (high permeability), while the well-defined pore structure enables precise molecular sieving (high selectivity).^{[1][2][3]} These properties make them promising candidates for applications ranging from natural gas sweetening and carbon capture to hydrogen purification.

Comparative Gas Separation Performance

The incorporation of **triptycene** moieties into polymer backbones has consistently resulted in materials with superior gas transport properties compared to conventional polymers. The following tables summarize the performance of several notable **triptycene**-based polymers, highlighting their gas permeability and ideal selectivity for various gas pairs.

Triptycene-Based Polymers of Intrinsic Microporosity (PIMs)

Polymer	Gas Pair	Permeability (Barrer) ¹	Ideal Selectivity (α)	Reference
PIM-Trip-TB	O ₂ /N ₂	1140	4.1	[1]
H ₂ /N ₂	3000	10.7	[1]	
CO ₂ /N ₂	6000	21.4	[1]	
CO ₂ /CH ₄	6000	12.0	[1]	
PIM-BTrip-TB	O ₂ /N ₂	3290	3.6	[4]
H ₂ /N ₂	9980	11.0	[4]	
CO ₂ /CH ₄	-	-	[4]	

¹1 Barrer = 10⁻¹⁰ cm³ (STP) cm cm⁻² s⁻¹ cmHg⁻¹

Triptycene-Based Polyimides (PIs)

Polymer	Gas Pair	Permeability (Barrer) ¹	Ideal Selectivity (α)	Reference
KAUST-PI-1	O ₂ /N ₂	630	5.9	[5]
H ₂ /CH ₄	3980	~38	[5]	
TPDA-TMDAT	O ₂ /N ₂	575	4.8	[6]
H ₂ /N ₂	2858	24	[6]	
PMDA-DAT	CO ₂ /CH ₄	~150	~35	[7]

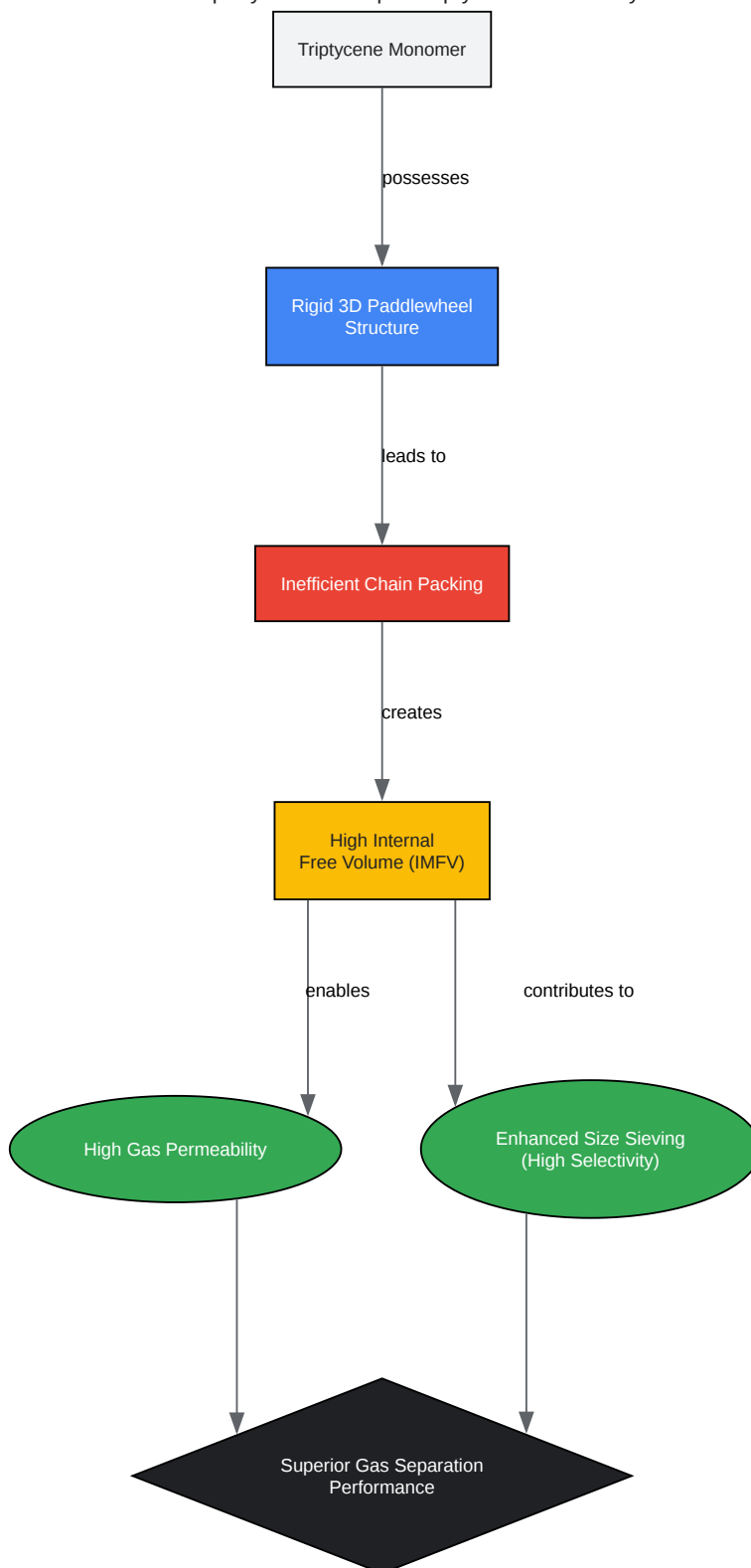
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The Triptycene Advantage: Structure-Property Relationship

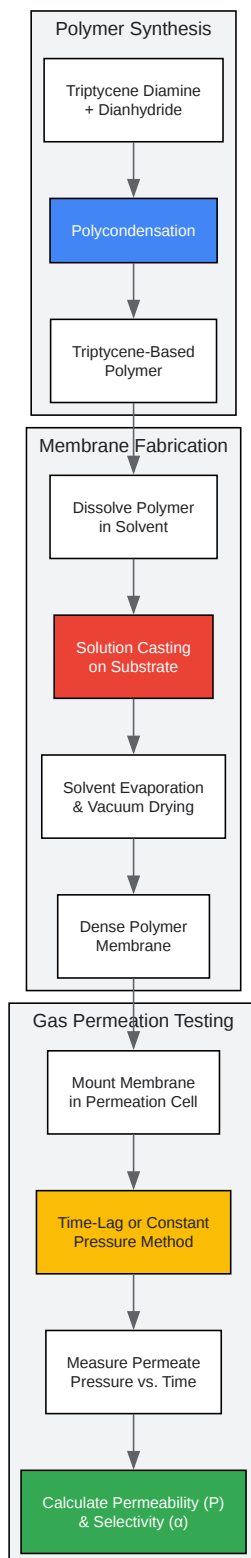
The enhanced separation performance of **triptycene**-based polymers stems directly from their unique molecular architecture. The rigid, H-shaped **triptycene** units introduce significant

internal molecular free volume (IMFV) and disrupt efficient polymer chain packing. This creates a network of interconnected micropores that facilitates the transport of small gas molecules.

Structure-Property Relationship in Triptycene-Based Polymers



Experimental Workflow for Performance Evaluation

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